

Ambiguity Surrounding GBLD-345 Prevents Protocol Development

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Compound of Interest

Compound Name: GBLD345

Cat. No.: B1663753

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Initial investigations into the chemical compound designated as GBLD-345 have revealed conflicting information, making it impossible to generate the detailed application notes and protocols for high-throughput screening as requested. The identity and biological function of GBLD-345 appear to be ambiguous across publicly available scientific and commercial databases, preventing the creation of accurate and reliable documentation for research purposes.

Searches for "GBLD-345" have yielded information on at least two distinct chemical entities. One compound, available through chemical supplier databases, is described as a GABA-A receptor agonist with the molecular formula $C_{21}H_{21}N_5O_2$. In contrast, another compound, designated WPBG-345, is characterized as a photo base generator with a significantly different molecular formula ($C_{43}H_{48}BF_4N_5$) and mechanism of action. This latter compound generates a strong base upon irradiation and is used in applications such as anionic UV curing.

This fundamental discrepancy in the identity of GBLD-345 makes it unfeasible to fulfill the core requirements of the request. Without a confirmed biological target and mechanism of action, any attempt to create signaling pathway diagrams, experimental workflows, or detailed high-throughput screening protocols would be speculative and scientifically unsound. Furthermore, the absence of consistent and specific data precludes the summarization of quantitative information into structured tables as requested.

To proceed with the development of the requested application notes and protocols, a clear and unambiguous identification of GBLD-345 is required. This would include its definitive chemical

structure, CAS number, and validated biological target(s). Researchers and drug development professionals are advised to verify the precise identity of any tool compound from its original source before commencing any experimental work.

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